

Physical and chemical properties of Blestriarene A

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Compound of Interest

Compound Name: *Blestriarene A*

Cat. No.: *B12311211*

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Blestriarene A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Blestriarene A is a naturally occurring phenanthrene derivative that has garnered interest within the scientific community for its potential therapeutic applications. Initially isolated from the tubers of *Gymnadenia conopsea*, it has since been identified in other orchid species, including *Arundina graminifolia* and *Calanthe cardiloglossa*.^{[1][2][3]} This technical guide provides a detailed overview of the known physical and chemical properties of **Blestriarene A**, experimental protocols for its isolation and characterization, and an exploration of its biological activities.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Blestriarene A** are summarized in the table below. These properties are essential for its identification, purification, and formulation in research and development settings.

Property	Value	Source
Molecular Formula	C ₃₀ H ₂₆ O ₆	[4][5][6]
Molecular Weight	482.52 g/mol	[5][6]
CAS Number	126721-53-7	[1][4][5][6][7]
Appearance	Brown, amorphous solid	[3]
Synonyms	(-)-Blestiarene A	[7]

Spectroscopic Data

The structural elucidation of **Blestiarene A** has been achieved through a combination of spectroscopic techniques. The following data represents the key spectral characteristics used for its identification.

Ultraviolet (UV) Spectroscopy

- λ_{max} (MeOH): 217, 279, 298 nm[3]

Infrared (IR) Spectroscopy

- Key Absorptions (cm⁻¹): 3338 (hydroxyl groups), 1551, 1465 (aromatic rings)[3]

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS)

- [M-H]⁻ ion: m/z 481.1637 (calculated for C₃₀H₂₅O₆: 481.1651)[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data are crucial for the definitive structural confirmation of **Blestiarene A**. The following table summarizes the reported chemical shifts (δ) in acetone-d₆.

¹H NMR (400 MHz, Acetone-d₆) and ¹³C NMR (100 MHz, Acetone-d₆) Data for the Dihydrophenanthrene Moieties of a Compound Structurally Similar to **Blestiarene A**[3]

Note: The following data is for a dimeric dihydrophenanthrene, with the original paper providing detailed assignments for two similar but distinct moieties. This provides a strong indication of the expected spectral features of **Blestriarene A**.

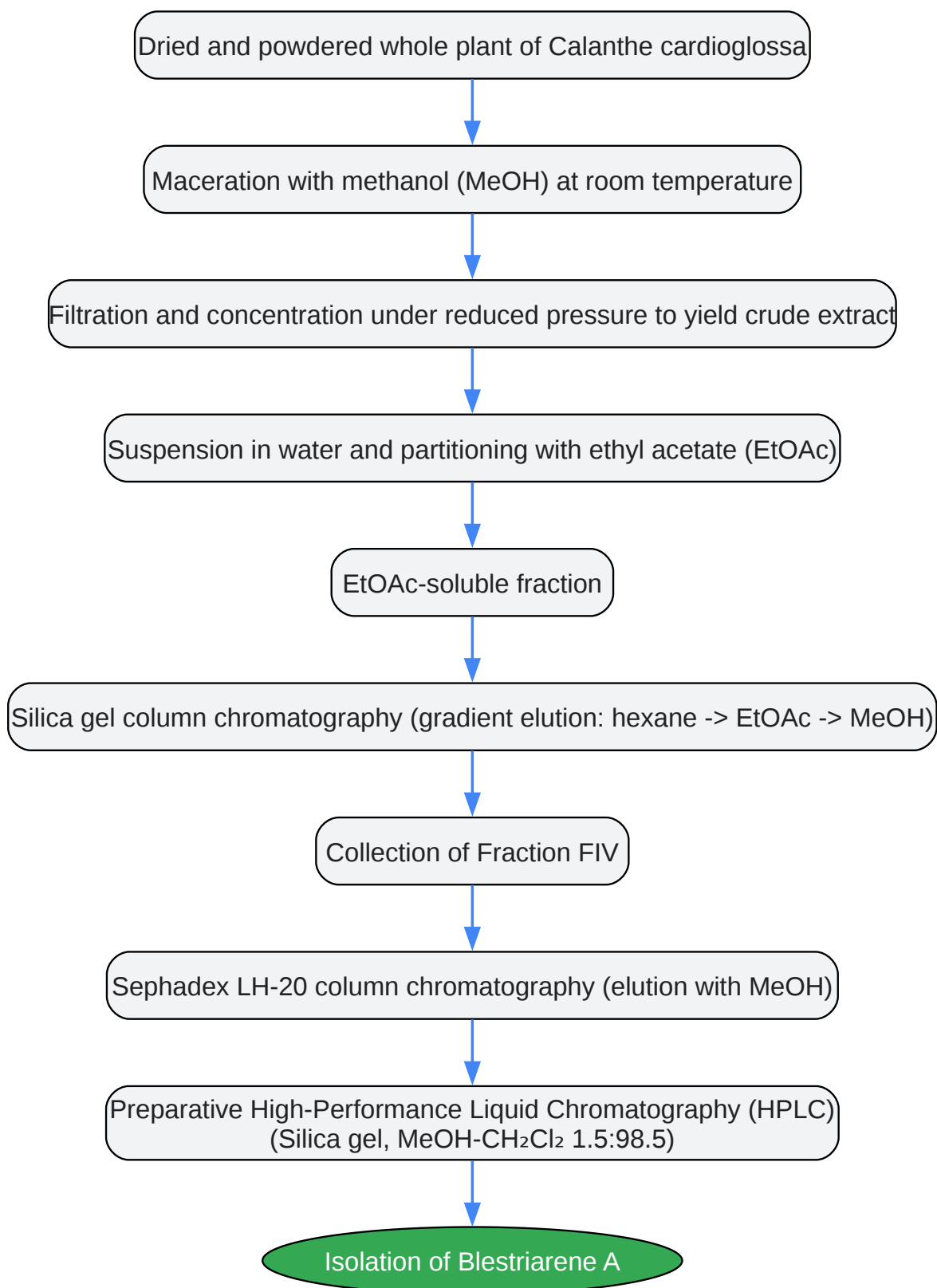
Position	¹³ C (δ)	¹ H (δ)
Moiety 1		
1'	110.4	6.41 (d, J=2.8 Hz)
2'	158.4	-
3'	102.5	6.39 (d, J=2.8 Hz)
4'	157.9	8.58 (s, HO-4')
4a'	116.5	-
5'	128.5	8.24 (s)
6'	119.9	-
7'	155.4	7.59 (s, HO-7')
8'	108.6	6.85 (s)
8a'	136.6	-
9'	30.6	2.75 (m)
10'	28.3	2.52 (m)
1a'	133.2	-
4b'	125.4	-
OMe-2'	55.5	3.74 (s)
Moiety 2		
1''	110.4	6.41 (d, J=2.8 Hz)
2''	158.4	-
3''	102.5	6.39 (d, J=2.8 Hz)
4''	157.9	8.58 (s, HO-4'')
4a''	116.5	-
5''	128.5	8.24 (s)

6"	119.9	-
7"	155.4	7.59 (s, HO-7")
8"	108.6	6.85 (s)
8a"	136.6	-
9"	30.6	2.75 (m)
10"	28.3	2.52 (m)
1a"	133.2	-
4b"	125.4	-
OMe-2"	55.5	3.74 (s)

Experimental Protocols

Isolation of Blestriarene A from Calanthe cardioglossa

The following is a representative protocol for the isolation of **Blestriarene A**, adapted from the literature.[\[3\]](#)



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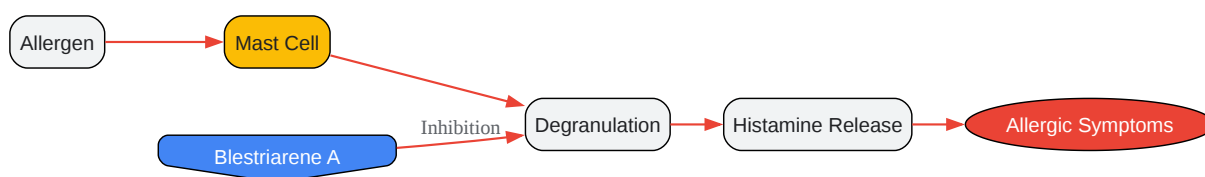
Figure 1: General workflow for the isolation of **Blestriarene A**.

Biological Activity and Potential Signaling Pathways

Blestiarene A has demonstrated noteworthy biological activities, primarily as an antiallergic and antibacterial agent.

Antiallergic Activity

Blestiarene A has been identified as having antiallergic effects.[1] While the precise mechanism of action has not been fully elucidated, its activity may involve the modulation of inflammatory pathways and the inhibition of histamine release from mast cells.

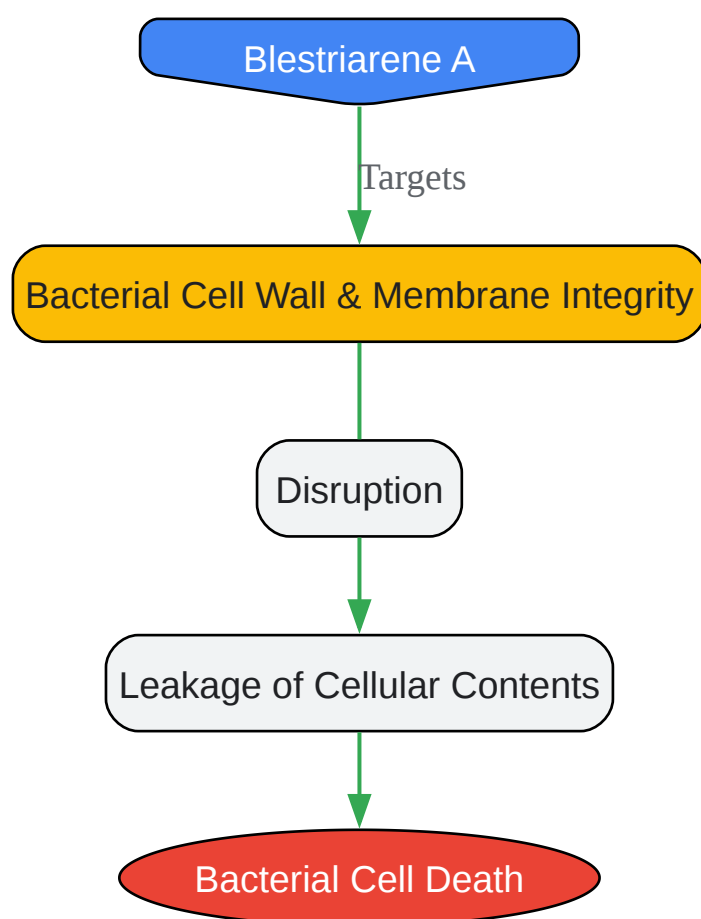


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Figure 2: Postulated inhibitory effect of **Blestiarene A** on mast cell degranulation.

Antibacterial Activity

Studies have shown that **Blestiarene A** exhibits moderate antibacterial activity against both Gram-positive (*Staphylococcus aureus*, *Bacillus subtilis*) and Gram-negative (*Escherichia coli*) bacteria.[8] The minimum inhibitory concentrations (MICs) were reported to be in the range of 20–40 µg/mL.[8] The proposed mechanism involves the disruption of the bacterial cell wall and membrane, leading to the leakage of cellular contents.[8]



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Figure 3: Proposed mechanism of antibacterial action for **Blestriarene A**.

Conclusion

Blestriarene A is a promising natural product with demonstrated antiallergic and antibacterial properties. This guide provides a foundational understanding of its physical and chemical characteristics, facilitating further research into its pharmacological potential. The detailed experimental protocols and spectroscopic data serve as a valuable resource for researchers aiming to isolate, identify, and investigate this compound. Future studies are warranted to fully elucidate its mechanisms of action and to explore its potential for development as a therapeutic agent.

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